

safe handling and storage procedures for 5,7-Dibromo-8-methoxyquinoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5,7-Dibromo-8-methoxyquinoline**

Cat. No.: **B102607**

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Application Notes and Protocols for 5,7-Dibromo-8-methoxyquinoline

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **5,7-Dibromo-8-methoxyquinoline**. The information is intended to guide laboratory personnel in minimizing risks and implementing best practices when working with this compound.

Chemical and Physical Properties

5,7-Dibromo-8-methoxyquinoline is a halogenated derivative of quinoline. A summary of its key properties is presented in the table below. Data for the closely related compound, 5,7-Dibromo-8-hydroxyquinoline, is also included for reference, given the greater availability of published data for this analogue.

Property	5,7-Dibromo-8-methoxyquinoline	5,7-Dibromo-8-hydroxyquinoline
CAS Number	17012-49-6 [1]	521-74-4
Molecular Formula	$C_{10}H_7Br_2NO$ [1]	$C_9H_5Br_2NO$
Molecular Weight	316.98 g/mol [1]	302.95 g/mol
Appearance	Solid (form may vary)	Off-white to pale beige solid [2]
Melting Point	Not specified	198-200 °C [2] [3]
Solubility	Soluble in chloroform	Slightly soluble in DMSO and Methanol [2]
Storage Temperature	-20°C [1]	Room Temperature, keep in a dark place, sealed in dry [2]

Safety and Handling

Given the limited specific toxicity data for **5,7-Dibromo-8-methoxyquinoline**, a cautious approach to handling is imperative. The safety precautions outlined below are based on the known hazards of the structurally similar and more extensively studied 5,7-Dibromo-8-hydroxyquinoline, which is known to cause skin, eye, and respiratory irritation.

Hazard Identification

- Acute Effects: May cause irritation to the skin, eyes, and respiratory tract.
- Chronic Effects: The toxicological properties have not been fully investigated.[\[4\]](#) Handle with care to avoid long-term exposure.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are required.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat or other protective clothing should be worn.

- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or vapors.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Spills and Disposal

- Spills: In case of a spill, wear appropriate PPE and contain the spill. Absorb with an inert material and place in a suitable container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Storage Procedures

Proper storage is crucial to maintain the integrity of **5,7-Dibromo-8-methoxyquinoline** and to ensure safety in the laboratory.

- Temperature: Store at -20°C for long-term stability.[\[1\]](#)
- Container: Keep the container tightly sealed.
- Environment: Store in a dry, well-ventilated area, away from incompatible materials such as oxidizing agents.
- Light Sensitivity: While not explicitly stated for the methoxy- derivative, the related hydroxy- compound is light-sensitive.[\[5\]](#) It is prudent to store **5,7-Dibromo-8-methoxyquinoline** protected from light.

Experimental Protocols

5,7-Dibromo-8-methoxyquinoline is primarily used as an intermediate in organic synthesis, for instance, in Suzuki-Miyaura cross-coupling reactions.^[6] Below is a detailed protocol for its synthesis from 5,7-Dibromo-8-hydroxyquinoline.

Synthesis of 5,7-Dibromo-8-methoxyquinoline

This protocol is adapted from a published procedure for the methylation of 5,7-Dibromo-8-hydroxyquinoline.^{[7][8]}

Materials:

- 5,7-Dibromo-8-hydroxyquinoline
- Sodium hydroxide (NaOH)
- Distilled water
- Dimethyl sulfate (Me_2SO_4) - Caution: Highly toxic and carcinogenic.
- Chloroform (CHCl_3)
- 10% Sodium carbonate (Na_2CO_3) solution
- 10% Sodium hydroxide (NaOH) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Stirring apparatus
- Dropping funnel
- Heating mantle or water bath
- Separatory funnel

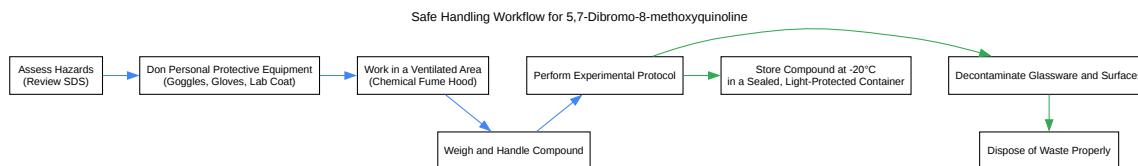
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 5,7-Dibromo-8-hydroxyquinoline (1.0 g, 3.3 mmol) in a solution of NaOH (132 mg, 3.3 mmol) in 100 ml of distilled water.[7][8]
- Cool the mixture to 263 K (-10 °C) with continuous stirring.[8]
- Slowly add dimethyl sulfate (416 mg, 3.3 mmol) dropwise to the mixture over a period of 1 hour.[7][8] Extreme caution should be exercised when handling dimethyl sulfate.
- After the addition is complete, heat the mixture to 343–353 K (70-80 °C) for 1 hour.[7][8]
- Monitor the reaction progress (e.g., by TLC). The reaction is typically complete after about 2 hours, often indicated by a color change.[7][8]
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and extract the product with chloroform (50 ml). [7][8]
- Wash the organic layer successively with 10% Na₂CO₃ solution (2 x 15 ml) and 10% NaOH solution (2 x 15 ml).[7][8]
- Dry the organic layer over anhydrous Na₂SO₄.[7][8]
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.[7][8]
- The product can be further purified by recrystallization or column chromatography if necessary.

Workflow and Pathway Diagrams

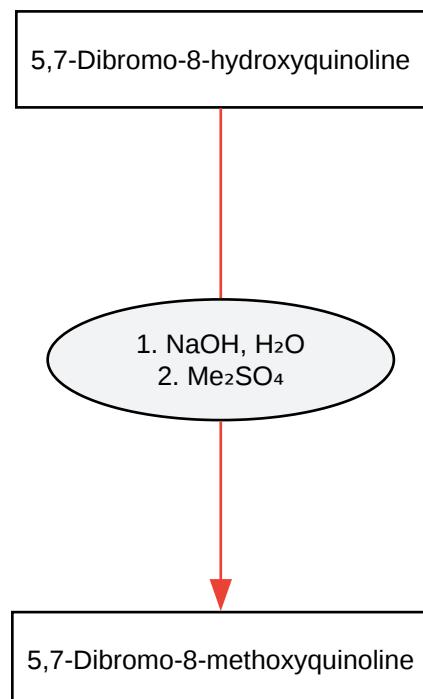
The following diagrams illustrate the safe handling workflow and the synthetic pathway described.



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Caption: A workflow diagram illustrating the key steps for the safe handling of **5,7-Dibromo-8-methoxyquinoline**.

Synthesis of 5,7-Dibromo-8-methoxyquinoline

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Caption: A simplified reaction scheme for the synthesis of **5,7-Dibromo-8-methoxyquinoline**.

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